

Proper Disposal Procedures for Imazalil

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Compound of Interest

Compound Name: *Imazalil*
CAS No.: *73790-28-0*
Cat. No.: *B3429329*

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The following guide provides essential safety and logistical information for the proper disposal of **Imazalil**, a systemic fungicide. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental protection. Disposal of **Imazalil** and its associated waste is strictly regulated and must be performed in accordance with local, state, and federal guidelines.

[\[1\]](#)[\[2\]](#)

Hazard Profile and Regulatory Information

Imazalil is classified as a hazardous substance due to its toxicity and potential environmental impact. It is crucial to understand its hazard profile before handling or disposal.[\[2\]](#)[\[3\]](#) Improper disposal is a violation of federal law.[\[1\]](#)

Identifier	Classification & Hazard Information	Source
UN Number	UN2588 (Solid), UN2902 (Liquid)	[1][4]
GHS Hazard Class	Acute Toxicity (Oral, Category 3), Acute Toxicity (Inhalation, Category 4), Serious Eye Damage (Category 1), Carcinogenicity (Category 2), Hazardous to the Aquatic Environment (Long-term, Category 1)	[2][3][4]
Hazard Statements	H301: Toxic if swallowed. H332: Harmful if inhaled. H318: Causes serious eye damage. H351: Suspected of causing cancer. H410: Very toxic to aquatic life with long lasting effects.	[2][3]
Signal Word	Danger	[2]
Acute Toxicity (Oral)	LD50: 100 mg/kg (ATE)	[3]
Environmental Fate	Highly persistent in soil.[5] Very toxic to aquatic life with long-lasting effects.[2][3]	

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for handling different types of **Imazalil** waste generated in a laboratory setting.

Personal Protective Equipment (PPE) and Safety Precautions

Before handling **Imazalil** waste, ensure all safety precautions have been read and understood.
[2]

- Eye Protection: Wear chemical safety goggles or glasses with side shields.[1]
- Hand Protection: Use chemical-resistant gloves.[1]
- Protective Clothing: Wear a long-sleeve shirt, long pants, and closed-toe shoes.[1]
- Respiratory Protection: If handling in an area with insufficient ventilation, use a NIOSH-approved respirator with an appropriate vapor/mist filter.[1]
- Ventilation: Always handle **Imazalil** and its waste in a well-ventilated area or under a chemical fume hood.[6][7]

Waste Segregation and Handling

- Do Not Mix: **Imazalil** waste must not be mixed with other waste streams or disposed of with household garbage.[2][3]
- Labeling: All containers holding **Imazalil** waste must be clearly labeled as "Hazardous Waste - **Imazalil**" and sealed to prevent leaks or spills.[8]

Disposal of Unused or Excess Imazalil

- Primary Recommendation: The preferred method for dealing with excess pesticide is to use it according to the product's label directions.[1]
- Hazardous Waste Disposal: If the product cannot be used, it must be disposed of as hazardous waste.[9]
 - Contact your institution's Environmental Health & Safety (EHS) department for specific collection and disposal procedures.
 - Alternatively, contact your State Pesticide or Environmental Control Agency, or a hazardous waste representative at the nearest EPA Regional Office for guidance.[1]
 - The material must be taken to an approved waste disposal plant or facility.[2][9]

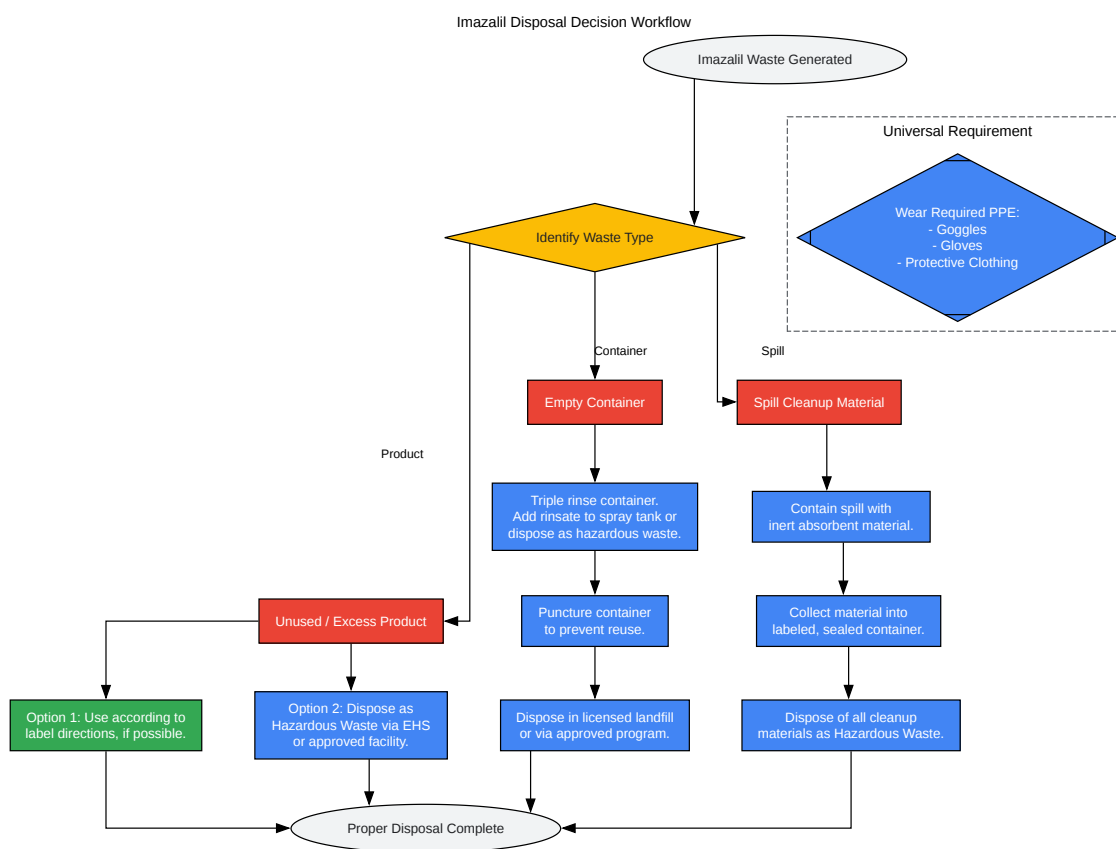
Disposal of Empty Imazalil Containers

- Decontamination: Do not reuse empty containers.[8] Triple rinse or pressure rinse the container with an appropriate solvent (e.g., water, if the formulation is water-based).[10] Add the rinsate to the spray tank or dispose of it as hazardous waste.[10]
- Render Unusable: Puncture the container to prevent reuse.[8]
- Final Disposal: Dispose of the cleaned, punctured container in a licensed landfill or as directed by local regulations.[8][10] If recycling is an option, follow the guidelines of the recycling facility.[10] Uncleaned containers must be handled as if they still contain the product.[2]

Disposal of Spill Cleanup Materials

- Containment: In the event of a spill, contain the material using an absorbent, inert substance such as sand, earth, or vermiculite.[1][8][9] Avoid generating dust if the spilled material is solid.[8]
- Collection: Carefully sweep or soak up the material and place it into a suitable, labeled, and sealable container for disposal.[6][8][11]
- Decontamination: Clean the affected area thoroughly.
- Disposal: All contaminated cleanup materials (absorbents, PPE, etc.) must be disposed of as hazardous waste following the same procedures outlined for unused products.[3]

Imazalil Disposal Workflow



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